

Application Notes and Protocols: Trimethylcyclohexanes as Molecular Probes

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Compound of Interest

Compound Name: *cis,trans,cis-1,2,3-Trimethylcyclohexane*

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Introduction

Trimethylcyclohexanes (TMCs) and their derivatives are emerging as versatile scaffolds in the design of molecular probes for a range of applications in chemical biology and drug discovery. The rigid, three-dimensional structure of the trimethylcyclohexane core provides a robust framework for the precise spatial arrangement of functional groups, enabling the creation of probes with high selectivity and sensitivity. These probes can be engineered to interact with specific analytes or biological targets, leading to detectable changes in their photophysical properties, such as fluorescence.

This document provides detailed application notes and protocols for the use of trimethylcyclohexane-based molecular probes, with a focus on a tripodal sensor design for pH and metal ion detection. The principles and methodologies described herein can be adapted for the development of other TMC-based probes for various research and drug development applications.

I. Application: A Trimethylcyclohexane-Based Tripodal Fluorescent Sensor for pH and Iron (Fe³⁺) Detection

This section details the application of a trimethylcyclohexane-based tripodal molecular probe as a highly selective sensor for pH and ferric ions (Fe^{3+}). The probe is designed with a central 1,3,5-trimethylcyclohexane scaffold, providing a pre-organized platform for three appended signaling units. In this example, we will consider hydroxyquinoline as the signaling and binding moiety.

Principle of Operation

The tripodal probe functions as an "OFF-ON-OFF" fluorescent sensor for pH and a selective "ON-OFF" sensor for Fe^{3+} . The fluorescence of the hydroxyquinoline units is modulated by their protonation state and by the binding of metal ions.

- pH Sensing:** The probe exhibits distinct fluorescent states depending on the pH of the medium. In a neutral state, it is fluorescent ("ON"). In acidic or basic conditions, protonation or deprotonation of the hydroxyquinoline nitrogen and hydroxyl groups, respectively, leads to quenching of the fluorescence ("OFF"). This behavior allows for the ratiometric sensing of pH.
- Fe^{3+} Sensing:** In the presence of various metal ions, the probe shows high selectivity for Fe^{3+} . Upon binding of Fe^{3+} to the hydroxyquinoline moieties, the fluorescence of the probe is significantly quenched, enabling the detection of Fe^{3+} with a low detection limit.

Data Presentation

The performance of the trimethylcyclohexane-based tripodal sensor is summarized in the tables below.

Table 1: pH-Dependent Fluorescence Properties

pH Condition	Protonation State	Fluorescence State	Wavelength (nm)
Acidic (pH < 4)	Protonated (LH^+)	OFF (Quenched)	-
Neutral (pH 7)	Neutral (L)	ON (Emissive)	520
Basic (pH > 10)	Deprotonated (L^-)	OFF (Quenched)	-

Table 2: Selectivity for Fe^{3+} over other Metal Ions

Metal Ion	Fluorescence Response
Fe ³⁺	Significant Quenching
Al ³⁺	No significant change
Cr ³⁺	No significant change
Co ²⁺	No significant change
Fe ²⁺	No significant change
Ni ²⁺	No significant change
Zn ²⁺	No significant change
Cu ²⁺	No significant change
Mn ²⁺	No significant change
Pb ²⁺	No significant change

Table 3: Quantitative Sensor Performance for Fe³⁺ Detection

Parameter	Value
Detection Limit	2.4 x 10 ⁻⁶ M [1]
Solvent System	Water-DMSO mixture (9:1)
pH	Environmental pH

II. Experimental Protocols

This section provides detailed protocols for the synthesis of the trimethylcyclohexane-based tripodal probe and its application in pH and Fe³⁺ sensing.

Protocol 1: Synthesis of the Trimethylcyclohexane-Based Tripodal Probe

This protocol describes a general method for the synthesis of a tripodal sensor based on a 1,3,5-trimethylcyclohexane scaffold. The synthesis involves the functionalization of a tri-

substituted trimethylcyclohexane derivative with a suitable signaling molecule (e.g., 8-hydroxyquinoline).

Materials:

- cis,cis-1,3,5-Trimethylcyclohexane-1,3,5-tricarboxylic acid
- Thionyl chloride (SOCl_2)
- 8-Amino-2-methylquinoline
- Triethylamine (TEA)
- Anhydrous Dichloromethane (DCM)
- Anhydrous Dimethylformamide (DMF)
- Silica gel for column chromatography
- Standard laboratory glassware and stirring equipment

Procedure:

- **Acid Chloride Formation:** To a solution of cis,cis-1,3,5-trimethylcyclohexane-1,3,5-tricarboxylic acid (1 mmol) in anhydrous DCM (20 mL), add thionyl chloride (5 mmol) dropwise at 0 °C. Stir the reaction mixture at room temperature for 4 hours. Remove the solvent and excess thionyl chloride under reduced pressure to obtain the crude triacyl chloride.
- **Amide Coupling:** Dissolve the crude triacyl chloride in anhydrous DCM (20 mL). In a separate flask, dissolve 8-amino-2-methylquinoline (3.3 mmol) and triethylamine (5 mmol) in anhydrous DMF (10 mL). Add the solution of the triacyl chloride dropwise to the amine solution at 0 °C. Allow the reaction to warm to room temperature and stir for 24 hours.
- **Work-up and Purification:** Pour the reaction mixture into ice-water and extract with DCM. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by silica gel column chromatography using

a suitable eluent system (e.g., ethyl acetate/hexane gradient) to yield the pure trimethylcyclohexane-based tripodal probe.

- Characterization: Characterize the final product using standard analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Protocol 2: pH Titration and Fluorescence Measurement

This protocol describes how to evaluate the pH-dependent fluorescence response of the synthesized probe.

Materials:

- Stock solution of the trimethylcyclohexane-based tripodal probe in DMSO (1 mM)
- Buffer solutions of varying pH (e.g., pH 2 to 12)
- Fluorometer

Procedure:

- Prepare a series of solutions of the probe (e.g., 10 μM) in buffer solutions of different pH values.
- Record the fluorescence emission spectrum of each solution using a fluorometer, with an excitation wavelength appropriate for the hydroxyquinoline fluorophore (e.g., 370 nm).
- Plot the fluorescence intensity at the emission maximum as a function of pH to determine the "OFF-ON-OFF" profile.

Protocol 3: Fe^{3+} Detection and Selectivity Assay

This protocol details the procedure for assessing the probe's selectivity and sensitivity for Fe^{3+} ions.

Materials:

- Stock solution of the trimethylcyclohexane-based tripodal probe in DMSO (1 mM)

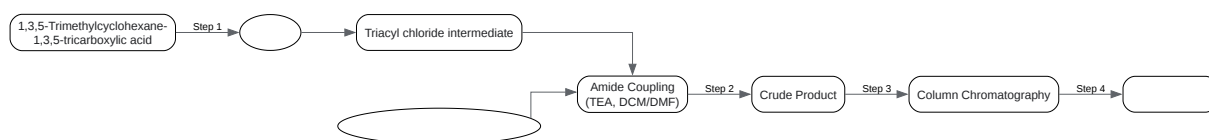
- Stock solutions of various metal perchlorates (e.g., Fe^{3+} , Al^{3+} , Cr^{3+} , etc.) in water (10 mM)
- Water-DMSO mixture (9:1)
- Fluorometer

Procedure:

- Selectivity Assay:
 - Prepare a solution of the probe (e.g., 10 μM) in the water-DMSO mixture.
 - Add an excess (e.g., 10 equivalents) of each metal ion solution to separate aliquots of the probe solution.
 - Record the fluorescence emission spectrum of each solution.
 - Compare the fluorescence quenching observed for Fe^{3+} with that of other metal ions.
- Sensitivity Assay (Titration with Fe^{3+}):
 - Prepare a solution of the probe (e.g., 10 μM) in the water-DMSO mixture.
 - Incrementally add small aliquots of the Fe^{3+} stock solution to the probe solution.
 - Record the fluorescence emission spectrum after each addition.
 - Plot the fluorescence intensity at the emission maximum against the concentration of Fe^{3+} .
 - Calculate the detection limit based on the titration data.

III. Visualizations

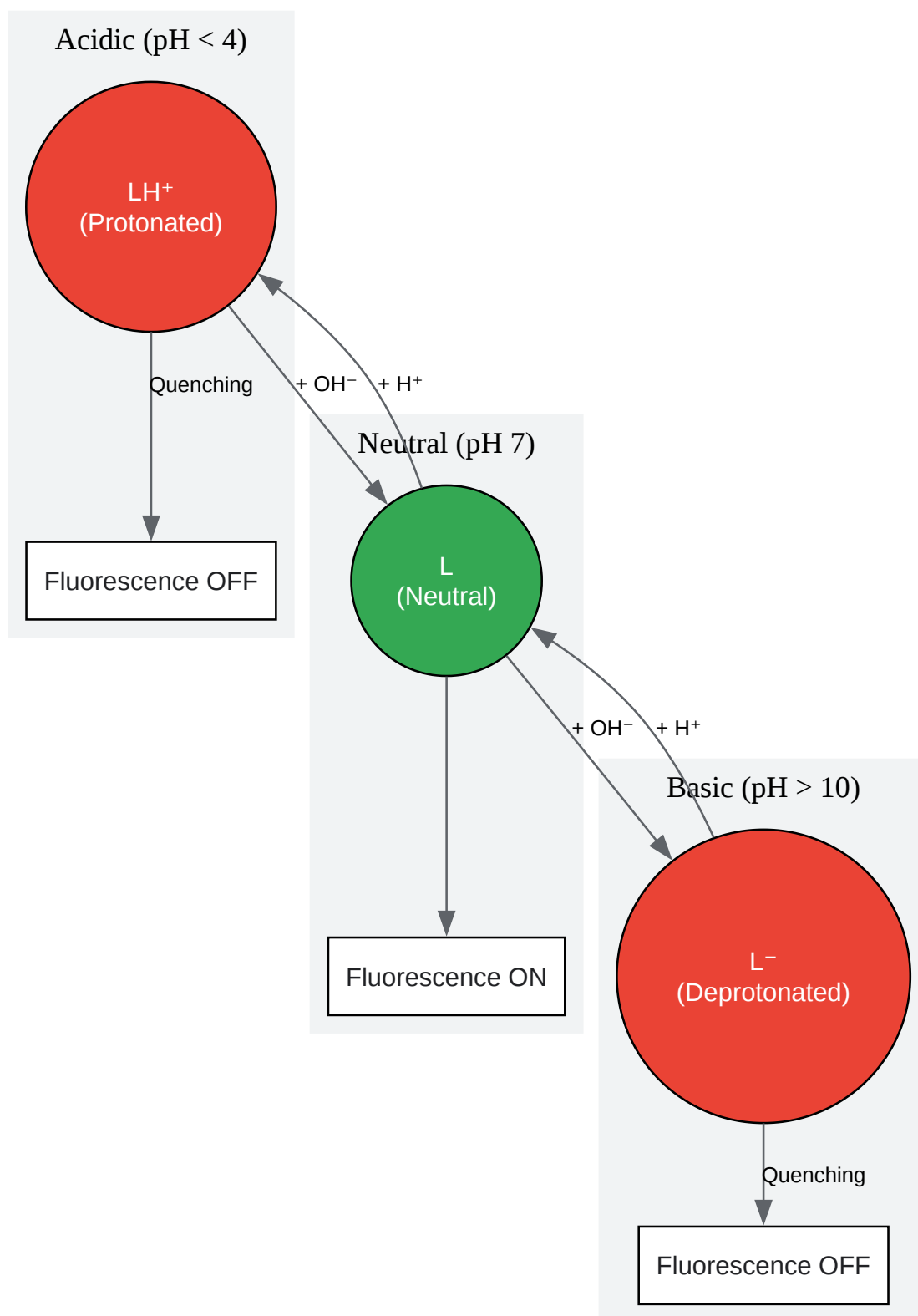
Diagram 1: Synthesis Workflow



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Caption: Synthetic route for the trimethylcyclohexane-based tripodal probe.

Diagram 2: pH Sensing Mechanism



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Caption: "OFF-ON-OFF" fluorescence switching of the probe with pH changes.

Diagram 3: Fe³⁺ Sensing and Logic Gate Operation

Caption: Fe³⁺ sensing mechanism and its function as an INHIBIT logic gate.

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References

- 1. researchgate.net [researchgate.net]
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